

Application Notes and Protocols for NC1153, a JAK3 Inhibitor

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Compound of Interest

Compound Name: NC1153

Cat. No.: B1677924

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Introduction

NC1153 is a potent and selective, orally active inhibitor of Janus kinase 3 (JAK3), a critical enzyme in the signaling pathways of several cytokines essential for lymphocyte development and function.[1][2] By blocking the interleukin-2 (IL-2)-induced activation of JAK3 and its downstream substrates, STAT5a and STAT5b, **NC1153** serves as a valuable tool for research in immunology, oncology, and transplantation.[1][2] These application notes provide detailed protocols for the proper dissolution and storage of **NC1153** to ensure its stability and efficacy in experimental settings.

Physicochemical Properties

- IUPAC Name: 2,12-Bis[(dimethylamino)methyl]-cyclododecanone
- CAS Number: 150661-91-9[1]
- Molecular Formula: C₁₈H₃₆N₂O[1]
- Molecular Weight: 296.49 g/mol [1]
- Appearance: Solid powder[1]

Quantitative Data Summary

The following tables summarize the recommended storage conditions and available solubility data for **NC1153**. It is crucial for researchers to perform their own validation for specific experimental needs.

Table 1: Recommended Storage Conditions

Form	Short-Term Storage (Days to Weeks)	Long-Term Storage (Months to Years)	Shipping Condition
Solid Powder	0 - 4°C (Dry and dark) [1]	-20°C (Dry and dark) [1]	Ambient Temperature
Stock Solution (in DMSO)	Not Recommended	-20°C (up to 1 month)	N/A

Note: For long-term storage of solutions, it is recommended to prepare aliquots in tightly sealed vials to avoid repeated freeze-thaw cycles.

Table 2: Solubility Data

Solvent	Maximum Recommended Concentration	Notes
DMSO	≥ 3 mg/mL	Further dilution in aqueous buffers may be required for cell-based assays.
Ethanol	Data not available	It is recommended to test solubility in a small aliquot before preparing a stock solution.
PBS (pH 7.2)	Likely Insoluble	Direct dissolution in aqueous buffers is not recommended. A stock solution in an organic solvent should be prepared first.
Water	Insoluble	

Note: The solubility data presented here is based on information from suppliers and may vary between batches. It is strongly recommended that researchers determine the solubility for their specific lot and experimental conditions.

Experimental Protocols

4.1. Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **NC1153** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- **Equilibration:** Before opening, allow the vial of **NC1153** powder to equilibrate to room temperature for at least 30 minutes. This prevents condensation from forming on the compound.
- **Weighing:** Accurately weigh the desired amount of **NC1153** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh 2.965 mg of **NC1153** (Molecular Weight = 296.49).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the tube. For the example above, add 1 mL of DMSO.
- **Mixing:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 40°C) may assist in dissolution, but should be done with caution to avoid degradation.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes. Store the aliquots at -20°C for long-term use.

4.2. Protocol for Use in Cell-Based Assays

Materials:

- 10 mM **NC1153** stock solution in DMSO
- Appropriate cell culture medium (e.g., RPMI-1640, DMEM)
- Cells of interest

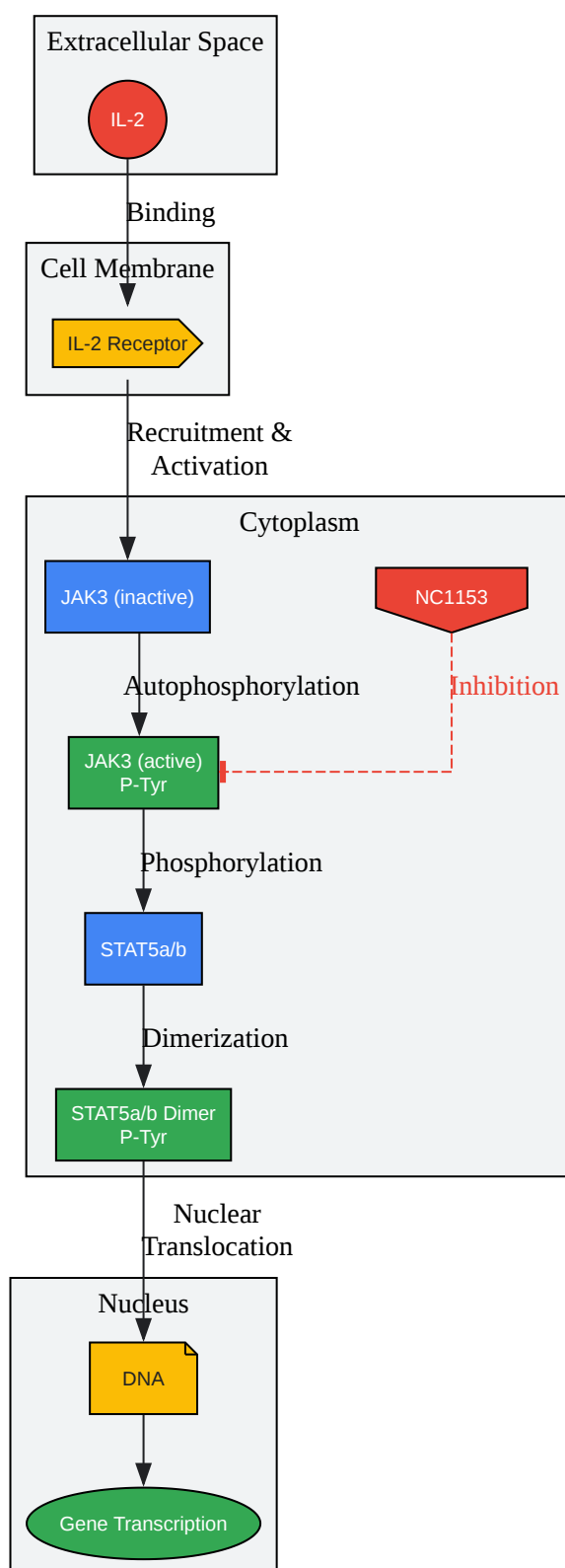
Procedure:

- **Thawing:** Thaw a single-use aliquot of the 10 mM **NC1153** stock solution at room temperature.
- **Serial Dilution:** Prepare serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment.

- Important: The final concentration of DMSO in the cell culture should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced toxicity. Prepare a vehicle control with the same final concentration of DMSO.
- Treatment: Add the diluted **NC1153** or vehicle control to your cell cultures and incubate for the desired duration of the experiment.

Visualization of Signaling Pathway and Experimental Workflow

5.1. **NC1153** Inhibition of the JAK3-STAT5 Signaling Pathway



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Caption: **NC1153** inhibits the phosphorylation cascade of the JAK3-STAT5 pathway.

5.2. Experimental Workflow for **NC1153** Stock Preparation



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Caption: Workflow for preparing and storing **NC1153** stock solutions.

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References

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